

Application Note: Reductive Amination of 2-Methoxypyrimidine-5-carbaldehyde

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Compound of Interest

Compound Name: 2-Methoxypyrimidine-5-carbaldehyde

CAS No.: 90905-32-1

Cat. No.: B1306346

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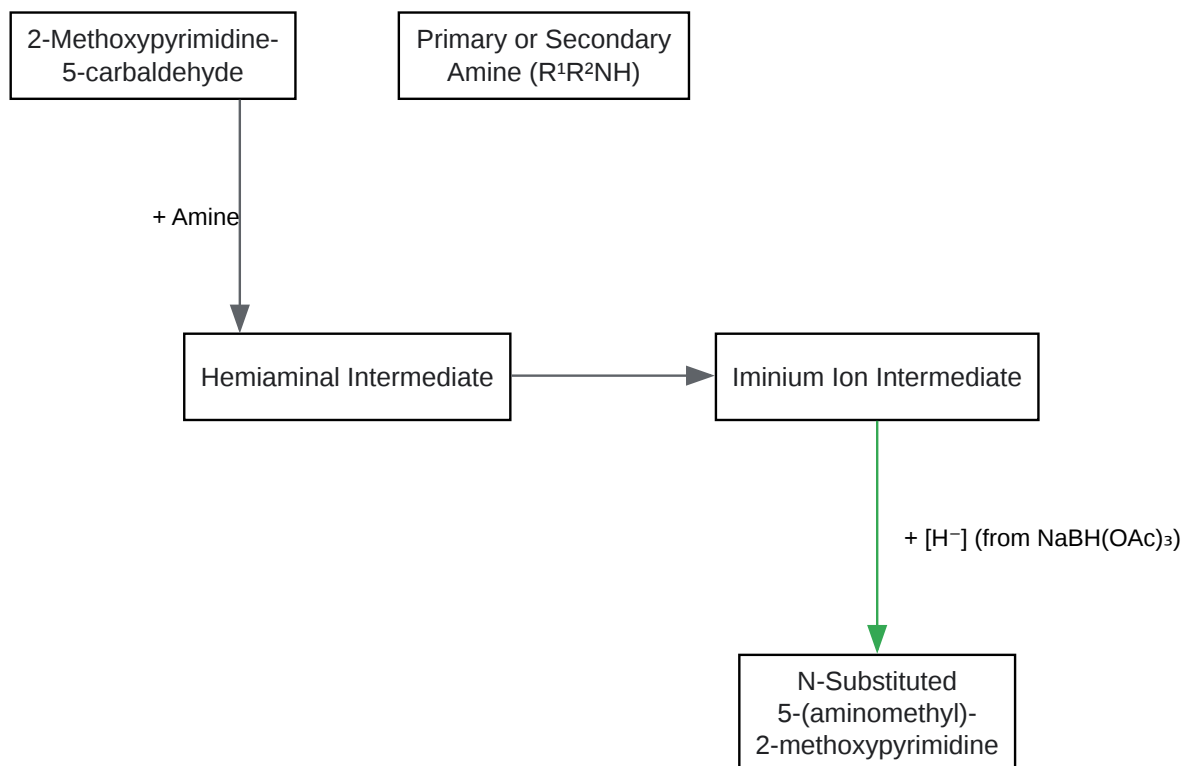
Audience: Researchers, scientists, and drug development professionals.

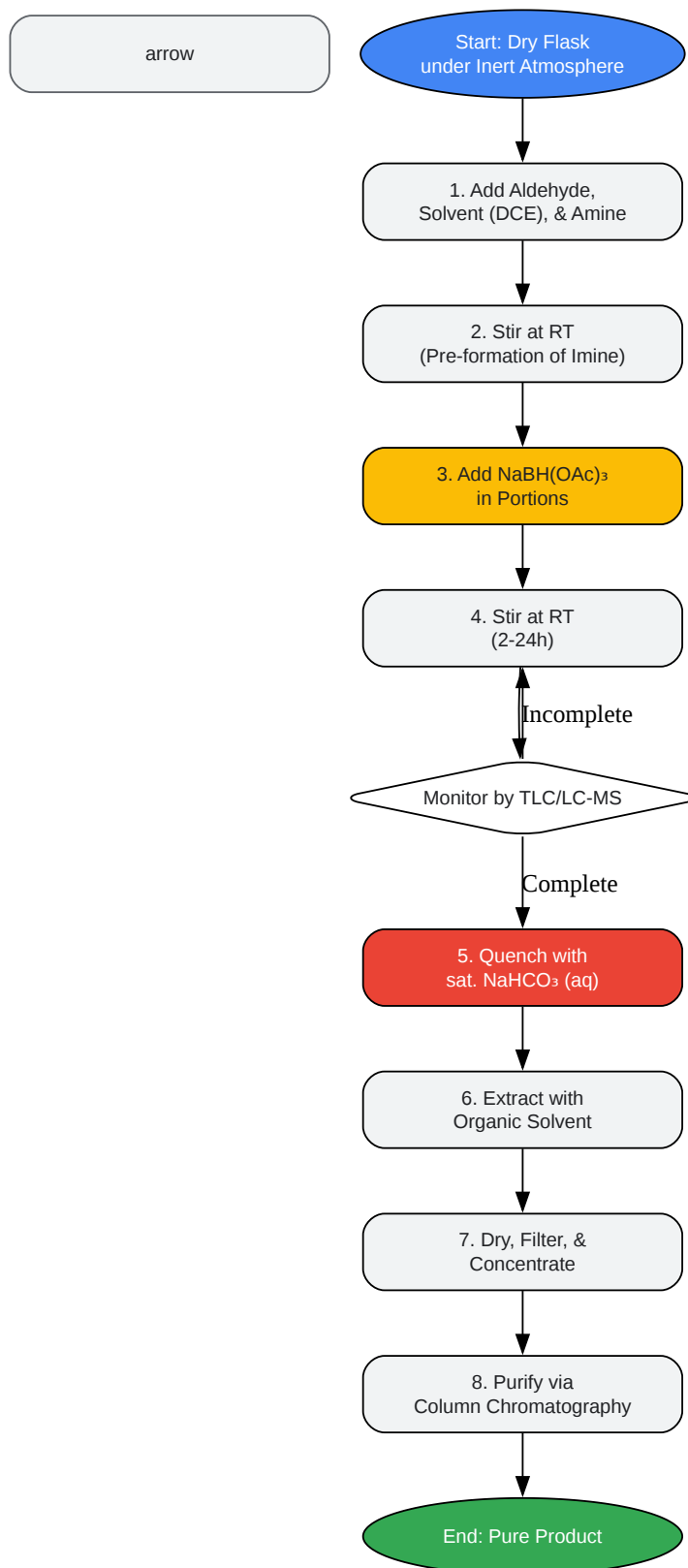
Abstract: This document provides a detailed protocol for the synthesis of N-substituted 5-(aminomethyl)-2-methoxypyrimidines via reductive amination of **2-Methoxypyrimidine-5-carbaldehyde**. Reductive amination is a cornerstone reaction in medicinal chemistry for synthesizing amines, which are prevalent in pharmaceuticals.[1] This protocol focuses on the use of sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$), a mild and selective reducing agent that offers high yields and functional group tolerance, making it ideal for complex molecule synthesis.[2][3][4]

Reaction Principle and Signaling Pathway

Reductive amination converts a carbonyl group into an amine through an intermediate imine.[5] The process involves the nucleophilic attack of an amine on the aldehyde to form a hemiaminal, which then dehydrates to an iminium ion. A selective reducing agent, present in the same pot, reduces the iminium ion to the final amine product.[5][6] The use of a mild hydride source like sodium triacetoxyborohydride is crucial as it selectively reduces the

protonated imine (iminium ion) much faster than the starting aldehyde, preventing competitive reduction of the carbonyl substrate.[4][7]





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